

Application of Hexanitrohexaazaisowurtzitane (HNIW) in Solid Rocket Propellants: Application Notes and Protocols

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Compound of Interest

Compound Name: Hexanitrohexaazaisowurtzitane

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This document provides a detailed overview of the application of **Hexanitrohexaazaisowurtzitane** (HNIW), also known as CL-20, in solid rocket propellants. HNIW is a highly energetic polycyclic nitramine explosive that offers significant performance advantages over traditional energetic materials like HMX and RDX.^{[1][2]} Its high density, positive heat of formation, and better oxidizer-to-fuel ratio contribute to a release of up to 20% more energy than conventional HMX-based propellants.^{[1][2]} These characteristics make HNIW a key component in the development of advanced solid rocket propellants for missiles and space launch vehicles, offering higher specific impulse and reduced smoke signatures.^{[1][2]}

Physicochemical and Performance Characteristics of HNIW

HNIW exists in several polymorphic forms, with the epsilon (ϵ) form being the most dense and stable, and therefore the most desirable for propellant applications.^{[3][4]} The properties of HNIW are summarized in the table below.

Property	Symbol	SI Units	Value
Specific Heat	c _p	J·kg ⁻¹ ·K ⁻¹	1004 (± 13 %)
Density	ρ	kg·m ⁻³	2044
Detonation Velocity	m·s ⁻¹	9,500	
RE Factor	1.9		
Molar Mass	g·mol ⁻¹	438.1850	
Heat of Formation	ΔH _f	kJ·mol ⁻¹	+454

HNIW-Based Solid Rocket Propellant Formulations

HNIW is typically used as a crystalline solid oxidizer within a polymeric binder matrix in composite solid propellants.[5][6] The binder, which also acts as a fuel, is commonly Hydroxyl-Terminated Polybutadiene (HTPB) due to its favorable mechanical properties and good adhesion.[5][7] To improve processability and enhance mechanical properties, plasticizers such as Dioctyl Adipate (DOA) or Dibutyl Phthalate (DBP) are often incorporated.[8] Metallic fuels, such as aluminum powder, can also be added to increase the specific impulse and combustion stability.[6]

The following table summarizes representative formulations of HNIW-based solid propellants.

Formula tion ID	HNIW (wt%)	HTPB (wt%)	Aluminu m (wt%)	AP (wt%)	Plasticiz er (DOA) (wt%)	Curing Agent (TDI) (wt%)	Bondin g Agent (wt%)
SP-0[9]	20	50	10	10	10	-	-
SP-100% [9]	20 (HNIW@ PDA)	50	10	10	10	-	-
Ref.[2]	-	15	15	70	-	-	-
High Performa nce[2]	(Varies)	(Varies)	(Varies)	(Varies)	(Varies)	(Varies)	(Varies)

Note: HNIW@PDA refers to HNIW coated with polydopamine to reduce sensitivity.[9][10]

Performance and Safety Data of HNIW Propellants

The inclusion of HNIW in solid propellant formulations leads to significant improvements in performance metrics such as specific impulse and burn rate. However, the high energy content of HNIW also increases its sensitivity to external stimuli like impact and friction, which is a critical consideration for safety and handling.[10]

Propellant Formulation	Specific Impulse (Isp) (s)	Burn Rate (mm/s) at 7 MPa	Impact Sensitivity (H ₅₀ , cm)	Friction Sensitivity (Explosion Probability, %)
HNIW-based HTPB Propellant[10]	-	-	5.6 J	-
HNIW@PDA-based HTPB Propellant[10]	-	-	>13.7 J	-
AP/HTPB/Al (Reference)[11]	~250	~7	-	-
NEPE Propellant (contains HMX) [12]	>270	>10	Sensitive	Sensitive

H₅₀ refers to the height from which a standard weight must be dropped to cause an explosion in 50% of trials.

Experimental Protocols

Synthesis of ϵ -HNIW (Recrystallization Method)

This protocol describes the preparation of the stable ϵ -polymorph of HNIW from its raw form (often the α -polymorph) through a solvent/anti-solvent recrystallization process.[3][13]

Materials:

- Raw HNIW (α -form)
- Ethyl Acetate (solvent)
- Petroleum Ether or Xylene (anti-solvent)
- Phosphorus(V) Oxide (optional recrystallization promoter)[13]

- Stirrer
- Filtration apparatus
- Vacuum drying oven

Procedure:

- Dissolve the raw HNIW in ethyl acetate at room temperature with stirring (e.g., 400 rpm) until a clear solution is obtained (typically 10-15 minutes).[\[13\]](#)
- Filter the solution to remove any mechanical impurities.[\[13\]](#)
- (Optional) Add a recrystallization promoter, such as phosphorus(V) oxide, to the solution and stir for a specified period (e.g., 15 minutes).[\[13\]](#)
- Filter the mixture again.
- Slowly add the anti-solvent (petroleum ether or xylene) dropwise to the filtrate while stirring.
[\[13\]](#)
- Continue stirring as the ϵ -HNIW precipitates out of the solution.
- Collect the precipitated crystals by filtration.
- Wash the crystals with a small amount of the anti-solvent.
- Dry the purified ϵ -HNIW crystals in a vacuum drying oven at a controlled temperature (e.g., 50-60 °C) for an extended period (e.g., 10 hours) to remove residual solvents.[\[13\]](#)

Formulation of HNIW-Based Composite Solid Propellant

This protocol outlines the slurry casting method for preparing a composite solid propellant containing HNIW.[\[2\]](#)

Materials:

- ϵ -HNIW

- Hydroxyl-Terminated Polybutadiene (HTPB) prepolymer
- Dioctyl Adipate (DOA) plasticizer
- Aluminum (Al) powder
- Ammonium Perchlorate (AP)
- Toluene Diisocyanate (TDI) or other curing agent
- Bonding agent
- Antioxidant
- Planetary mixer with vacuum capability
- Casting mold
- Curing oven

Procedure:

- In a planetary mixer, combine the HTPB prepolymer, DOA plasticizer, bonding agent, and antioxidant. Mix for approximately 30 minutes.^[2]
- Apply a vacuum to the mixer and continue mixing for another 30 minutes to degas the binder mixture.^[2]
- Slowly add the solid ingredients (HNIW, Al powder, AP) to the binder mixture while continuing to mix. The order of addition should be carefully considered to ensure safety and homogeneity.
- Once all solids are incorporated, continue mixing under vacuum for approximately 30 minutes to ensure a uniform slurry and remove any entrapped air.^[2] The mixing temperature should be controlled (e.g., 50 ± 2 °C).^[2]
- Add the curing agent (TDI) and mix for a final 15-20 minutes under vacuum.

- Pour the propellant slurry into the prepared mold, taking care to avoid introducing air bubbles.
- Cure the cast propellant in an oven at a specified temperature (e.g., 60 °C) for a designated period (e.g., 7-10 days) until the binder is fully cross-linked.

Determination of Impact Sensitivity (BAM Fallhammer Test)

This protocol describes the standardized BAM fallhammer test to determine the impact sensitivity of the HNIW propellant.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Apparatus:

- BAM Fallhammer apparatus
- Steel anvils and rollers
- Sample holder
- Standard drop weights (e.g., 2.5 kg)[\[4\]](#)

Procedure:

- Place a small, precisely measured amount of the propellant sample (typically a few milligrams) in the sample holder between the two steel rollers on the anvil.[\[17\]](#)
- Position the anvil assembly in the BAM Fallhammer apparatus.
- Select a specific drop height and release the standard weight to impact the sample.
- Observe for any signs of reaction, such as an explosion, spark, smoke, or audible report.[\[17\]](#)
- Conduct a series of tests at different drop heights using the Bruceton "up-and-down" method to determine the height at which there is a 50% probability of initiation (H_{50}).

Determination of Friction Sensitivity (BAM Friction Test)

This protocol outlines the BAM friction test to assess the sensitivity of the HNIW propellant to frictional stimuli.[\[17\]](#)[\[18\]](#)

Apparatus:

- BAM friction apparatus
- Porcelain plates and pins
- Calibrated weights

Procedure:

- Spread a small amount of the propellant sample onto the roughened surface of the porcelain plate.[\[18\]](#)
- Place the porcelain pin on top of the sample.
- Apply a specific load to the pin using the weighted arm of the apparatus.[\[18\]](#)
- Activate the motor to move the porcelain plate under the stationary pin at a constant speed.
- Observe for any signs of reaction (explosion, spark, etc.).
- Conduct a series of tests with varying loads to determine the load at which there is a 50% probability of initiation.

Measurement of Mechanical Properties (Uniaxial Tensile Test)

This protocol describes the procedure for determining the mechanical properties of the cured HNIW propellant.[\[19\]](#)[\[20\]](#)[\[21\]](#)

Apparatus:

- Universal Testing Machine (UTM)

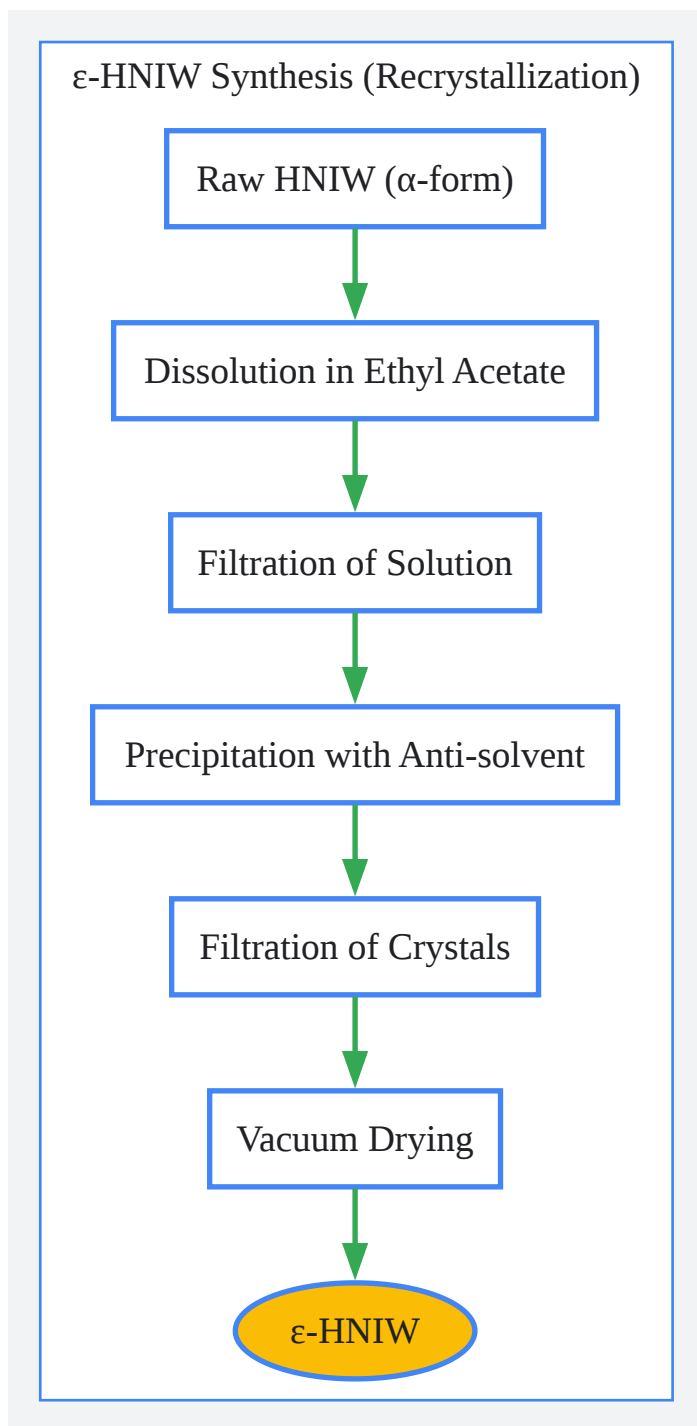
- Dumbbell-shaped propellant samples (prepared according to standards like STANAG 4506) [\[20\]](#)
- Extensometer

Procedure:

- Mount the dumbbell-shaped propellant sample in the grips of the UTM.
- Attach an extensometer to the sample to accurately measure strain.
- Apply a tensile load to the sample at a constant strain rate. [\[20\]](#)
- Record the load and displacement data until the sample fractures.
- From the stress-strain curve, determine key mechanical properties such as tensile strength, elongation at break, and Young's modulus.

Visualized Workflows and Relationships

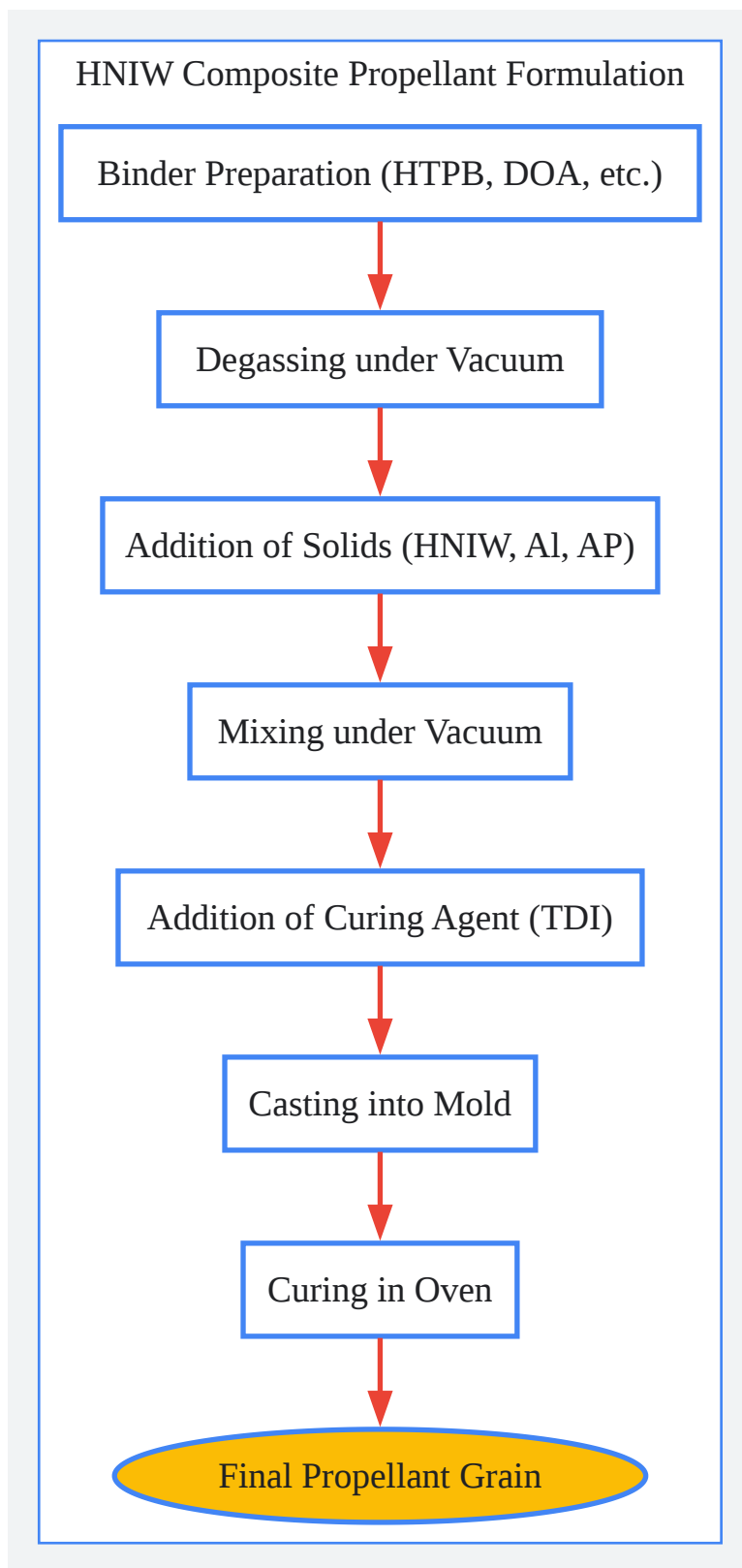
Synthesis of ϵ -HNIW



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Caption: Workflow for the synthesis of ϵ -HNIW via recrystallization.

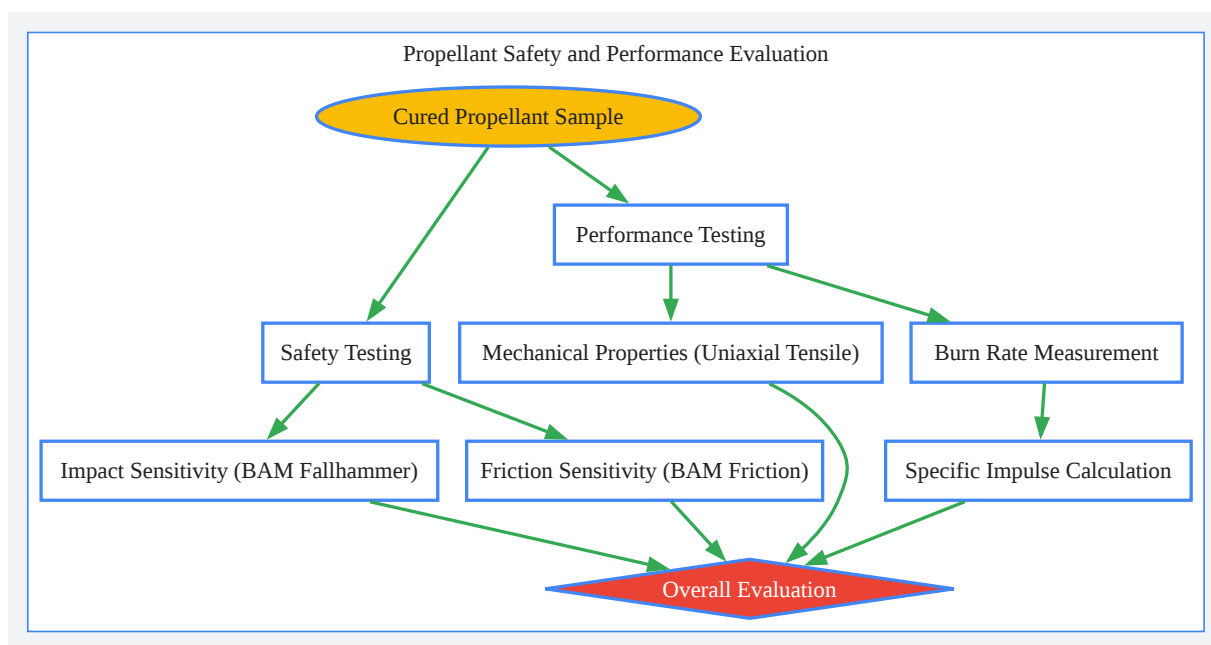
HNIW Composite Propellant Formulation



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Caption: Process flow for formulating HNIW composite solid propellant.

Propellant Safety and Performance Testing Logic



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Caption: Logical flow for the safety and performance testing of HNIW propellants.

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